

E-3-(METHYL PHENYL AMINO)-2-PROPENAL

IUPAC name and structure

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Compound of Interest

Compound Name: *E*-3-(METHYL PHENYL AMINO)-2-PROPENAL

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A-Technical-Guide-to-(E)-3-(Methyl(phenyl)amino)prop-2-enal

For Researchers, Scientists, and Drug Development Professionals

Core Identity and Structure

(E)-3-(Methyl(phenyl)amino)prop-2-enal, a member of the enaminone class of compounds, possesses a unique structural framework that makes it a valuable intermediate in organic synthesis. Its IUPAC name is (E)-3-(N-methylanilino)prop-2-enal[1]. The defining features of this molecule are an aldehyde functional group in conjugation with an enamine system, where the nitrogen atom is substituted with both a methyl and a phenyl group. The '(E)' designation specifies the stereochemistry of the carbon-carbon double bond, indicating that the higher priority substituents on each carbon are on opposite sides.

Key Identifiers:

- Molecular Formula: C₁₀H₁₁NO[1][2]
- Molecular Weight: 161.20 g/mol [1]
- CAS Numbers: 14189-82-3, 34900-01-1[1][2]

- Synonyms: 3-(Methyl(phenyl)amino)acrylaldehyde, 3-(N-Phenyl-N-methyl)aminoacrolein, trans-3-(N-Methylanilino)acrolein[1][2]

Chemical Structure:

(E)-3-(Methyl(phenyl)amino)prop-2-enal

Physicochemical Properties

A summary of the key physicochemical properties is provided below, offering a quick reference for experimental planning and execution.

Property	Value	Source(s)
Appearance	Pale Brown to Brown Solid	[3]
Melting Point	166 °C (decomposes)	[2][3]
Boiling Point	144-145 °C at 0.8 Torr	[2][3]
Density	1.064 ± 0.06 g/cm³ (Predicted)	[3]
Solubility	Chloroform (Slightly), Ethyl Acetate (Very Slightly)	[3]
Storage	Store under inert gas (Nitrogen or Argon) at 2-8°C. Air sensitive.	[3]

Experimental Protocols: Synthesis

While specific high-yield, detailed protocols for (E)-3-(Methyl(phenyl)amino)prop-2-enal are not extensively published in peer-reviewed journals, its synthesis can be inferred from general methods for producing 3-aminopropenals. A common route involves the reaction of a suitable amine with a propargyl aldehyde or its equivalent.

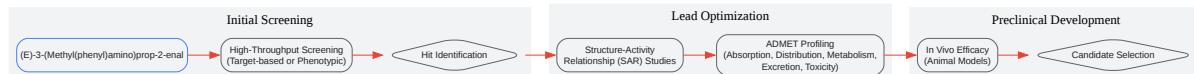
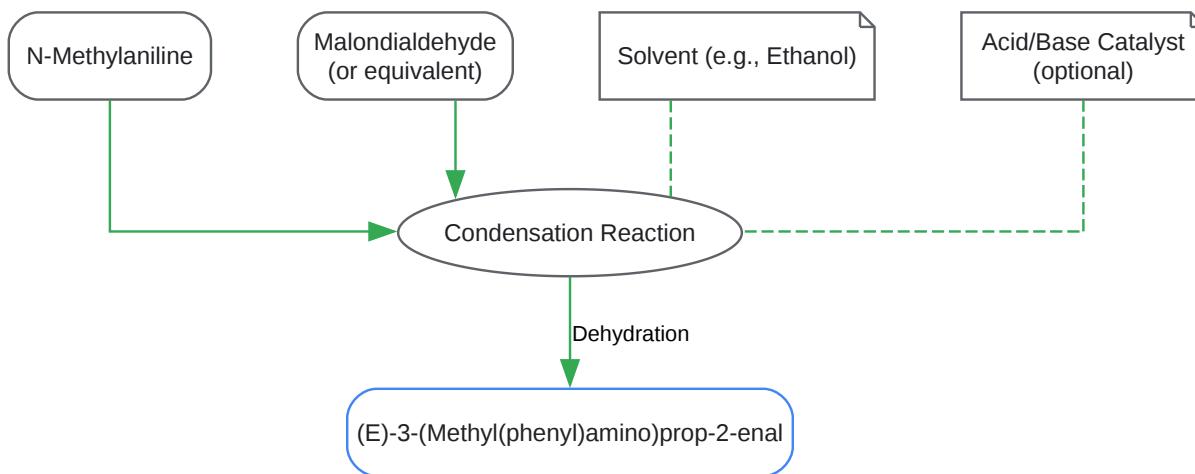
General Synthesis Workflow:

The synthesis of related 3-aminopropanals and their derivatives often involves multi-step processes. For instance, the synthesis of 3-aminopropanal diethylacetal can be achieved via a

Gabriel synthesis, starting from the corresponding alkyl halide. This involves the reaction with potassium phthalimide followed by hydrazinolysis to release the free amine. Another method involves the formation of an alkyl azide followed by catalytic hydrogenation.

A plausible synthetic route for (E)-3-(Methyl(phenyl)amino)prop-2-enal could involve the condensation of N-methylaniline with malondialdehyde or a malondialdehyde equivalent.

Illustrative Synthesis Pathway:



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References

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- 2. echemi.com [echemi.com]
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